

Neoxaline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Neoxaline

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Abstract: This guide provides a comprehensive overview of the fungal alkaloid **neoxaline**, a compound of significant interest due to its unique chemical structure and biological activity. We will delve into its core physicochemical properties, its discovery and isolation, and its mechanism of action as a potent antimetabolic agent. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of **neoxaline** and its derivatives.

Introduction: The Significance of Neoxaline

Neoxaline is a fungal alkaloid that was first isolated from *Aspergillus japonicus* in 1979 by researchers at the Kitasato Institute in Japan.[1] It belongs to a class of indole alkaloids characterized by a distinctive indoline spiroaminal framework.[2] Initially, it was observed to have a weak stimulatory effect on the central nervous system in mice, with no significant antibacterial or antifungal properties.[1] However, subsequent research has revealed its potent antiproliferative and antimetabolic activities, making it a subject of considerable interest in cancer research and drug discovery.[1][3]

The primary mechanism of action of **neoxaline** is its ability to inhibit tubulin polymerization, a critical process in the formation of the mitotic spindle during cell division.[2] By disrupting this process, **neoxaline** effectively halts the cell cycle in the M phase, leading to apoptosis in rapidly dividing cells.[1] This targeted action on a fundamental cellular process underscores its potential as a lead compound for the development of novel anticancer therapeutics.

Physicochemical Properties of Neoxaline

The precise characterization of a compound's physicochemical properties is fundamental to its study and application in a research setting. The molecular formula and molar mass are critical for a range of calculations, from preparing solutions of known concentration to interpreting mass spectrometry data.

Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₂₅ N ₅ O ₄	[1][2][3][4][5][6][7]
Molar Mass	435.48 g/mol	[1][2][3][5]
Exact Mass	435.1907 u	[2]
CAS Number	909900-78-3, 71812-10-7	[2][3][8][9]

Note on CAS Numbers: Multiple CAS numbers have been associated with **neoxaline** in various databases. It is advisable to cross-reference with the chemical structure for definitive identification.

Experimental Protocols: Isolation and Characterization

The isolation and purification of **neoxaline** from its natural source, *Aspergillus japonicus*, is a multi-step process that requires careful execution to ensure a high-purity final product. The general workflow involves fermentation of the fungal strain, followed by solvent extraction and chromatographic separation.

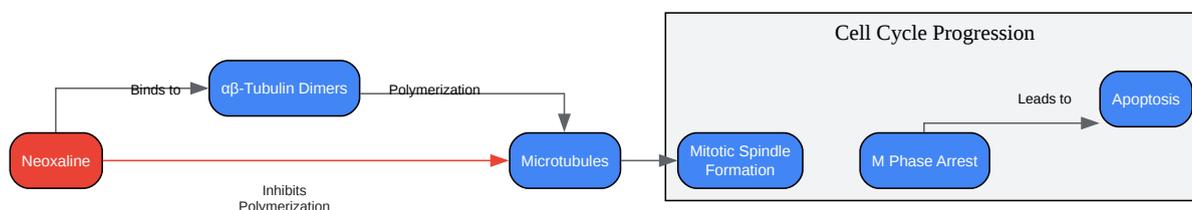
Step-by-Step Isolation Protocol:

- **Fermentation:** *Aspergillus japonicus* is cultured in a suitable nutrient-rich medium under controlled conditions of temperature, pH, and aeration to promote the production of secondary metabolites, including **neoxaline**.
- **Extraction:** The fermentation broth is harvested, and the mycelium is separated from the culture filtrate. Both the mycelium and the filtrate are then extracted with an organic solvent, such as ethyl acetate, to partition the alkaloids from the aqueous phase.

- Concentration: The organic extracts are combined and concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to a series of chromatographic techniques to isolate **neoxaline**. This typically involves:
 - Column Chromatography: The extract is first passed through a silica gel column and eluted with a gradient of solvents of increasing polarity to achieve initial separation.
 - High-Performance Liquid Chromatography (HPLC): Fractions containing **neoxaline** are further purified using preparative HPLC, often with a reversed-phase column, to yield the pure compound.
- Structural Elucidation: The structure of the isolated **neoxaline** is confirmed using a combination of spectroscopic methods, including:
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the carbon-hydrogen framework.
 - X-ray Crystallography: To determine the three-dimensional arrangement of atoms in the molecule.

Mechanism of Action: Disruption of Microtubule Dynamics

As previously mentioned, **neoxaline**'s primary biological activity stems from its interaction with tubulin. The following diagram illustrates the simplified signaling pathway affected by **neoxaline**.



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Figure 1: Simplified diagram of **neoxaline**'s mechanism of action, leading to M phase arrest and apoptosis.

Conclusion

Neoxaline represents a promising scaffold for the development of new anticancer drugs. Its well-defined mechanism of action, involving the inhibition of tubulin polymerization, provides a solid foundation for further investigation. Future research will likely focus on the total synthesis of **neoxaline** and its analogs to improve its therapeutic index and explore its potential in a clinical setting.

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